

analytical methods for Methyl 2,5-dihydroxy-4-methylbenzoate quantification

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Compound of Interest

Compound Name: *Methyl 2,5-dihydroxy-4-methylbenzoate*

Cat. No.: *B13910630*

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Application Note: Quantitative Analysis of **Methyl 2,5-dihydroxy-4-methylbenzoate**

Part 1: Abstract & Strategic Overview

Significance: **Methyl 2,5-dihydroxy-4-methylbenzoate** is a critical phenolic intermediate often encountered in the synthesis of pharmaceutical APIs (e.g., dihydropyridine calcium channel blockers) and as a bioactive secondary metabolite in fungal fermentation. Its structural core—a para-hydroquinone moiety—presents a unique analytical challenge: rapid oxidation to its corresponding quinone (Methyl 4-methylbenzoquinone-2-carboxylate) under basic or aerobic conditions.

Analytical Challenge: Standard reverse-phase protocols often fail due to on-column oxidation, resulting in peak broadening, retention time shifts, or the appearance of "ghost" peaks.

Solution: This protocol details a Stabilized Reverse-Phase HPLC-DAD method. It integrates an acidic antioxidant buffer system to lock the analyte in its reduced dihydroxy form, ensuring high recovery and linear quantification. An alternative LC-MS/MS workflow is provided for trace analysis in complex biological matrices.

Part 2: Physicochemical Profile & Stability

Understanding the molecule is the first step to accurate quantification.

Property	Value / Characteristic	Analytical Implication
Molecular Weight	182.17 g/mol	Parent Ion: 183.2 [M+H] ⁺ or 181.2 [M-H] ⁻
pKa (Phenolic)	~9.5 - 10.0	Mobile phase pH must be < 4.0 to suppress ionization and ensure retention on C18. [1]
LogP	~2.6 (Predicted)	Moderate hydrophobicity; elutes mid-gradient on C18.
UV Maxima	~230 nm, ~290 nm	Dual-wavelength monitoring recommended (290 nm for selectivity, 230 nm for sensitivity).
Redox Potential	High (Hydroquinone-like)	CRITICAL: Solutions turn brown/pink if pH > 7.0 due to quinone formation.

Part 3: Method A - High-Performance Liquid Chromatography (HPLC-UV/DAD)

Primary Method for Purity Assessment and Process Control.

Instrumentation & Conditions

- System: HPLC with Diode Array Detector (DAD) (e.g., Agilent 1260/1290 or Waters Alliance).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or Phenomenex Kinetex C18.
 - Why: The "Plus" or end-capped stationary phase reduces silanol interactions with the phenolic hydroxyls, preventing tailing.

- Column Temp: 30°C (Controlled).

Mobile Phase Strategy

- Solvent A: 0.1% Phosphoric Acid () in Water.
 - Note: Phosphoric acid prevents iron-mediated oxidation (chelating effect) better than formic acid in UV methods.
- Solvent B: Acetonitrile (HPLC Grade).

Gradient Program:

Time (min)	% Solvent B	Flow Rate (mL/min)
0.0	10	1.0
8.0	60	1.0
10.0	95	1.0
12.0	95	1.0
12.1	10	1.0

| 15.0 | 10 | 1.0 |

Sample Preparation (The "Anti-Oxidation" Protocol)

Standard Diluent: 50:50 Water:Methanol containing 0.1% Ascorbic Acid.

- Mechanism:[1] Ascorbic acid acts as a sacrificial antioxidant, consuming dissolved oxygen before it reacts with the analyte.

Protocol:

- Stock Solution (1 mg/mL): Weigh 10 mg of analyte into a 10 mL volumetric flask. Dissolve in 5 mL Methanol. Add 100 µL of 10% Ascorbic Acid solution. Dilute to volume with Water.

- Working Standard: Dilute Stock to 50 µg/mL using the Standard Diluent.
- Filtration: 0.22 µm PTFE filter (Do not use Nylon; phenols can bind).

Part 4: Method B - LC-MS/MS for Trace Analysis

For biological fluids (plasma) or trace impurity profiling.

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI) - Negative Mode.
 - Why: Phenolic protons ionize readily in negative mode ($[M-H]^-$), offering better sensitivity and lower background noise than positive mode.
- Source Temp: 350°C.
- Capillary Voltage: -3500 V.

MRM Transitions:

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Interpretation
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| 181.1 $[M-H]^-$ | 149.1 | 15 | Loss of Methanol ()
from ester | | 181.1 $[M-H]^-$ | 121.1 | 25 | Loss of Carboxyl group ()
| | 181.1 $[M-H]^-$ | 166.1 | 10 | Loss of Methyl radical ()
|

LC Conditions (MS Compatible)

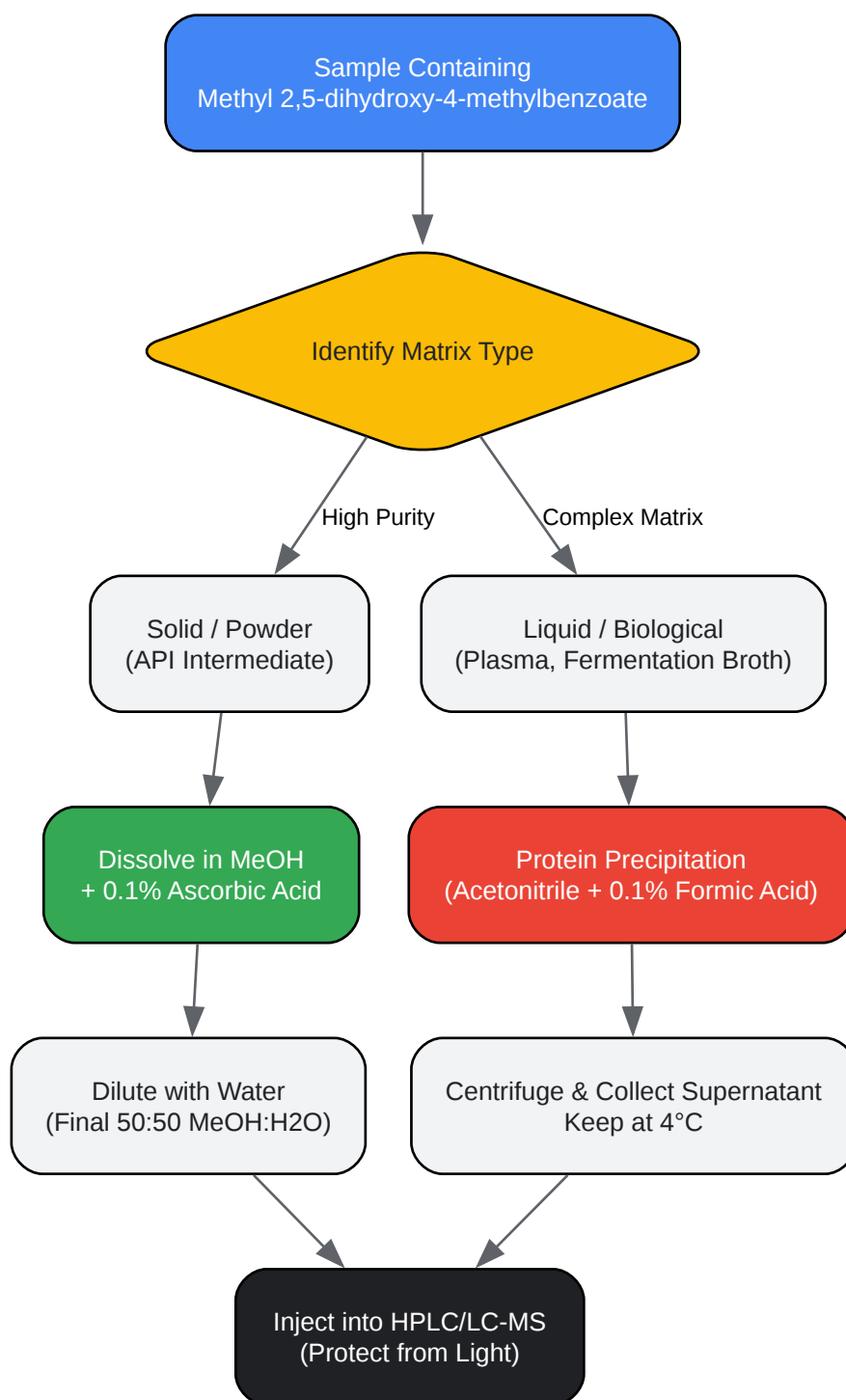
- Column: Waters ACQUITY UPLC HSS T3 (2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.[\[2\]](#)
- Mobile Phase B: Acetonitrile.

- Flow Rate: 0.3 mL/min.

Part 5: Visualization & Logic

Workflow: Sample Preparation Decision Tree

This diagram guides the user on handling the sample based on matrix type to prevent degradation.



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Caption: Decision tree for sample preparation emphasizing antioxidant stabilization and matrix-specific extraction.

Part 6: Validation & Troubleshooting

Validation Parameters (Acceptance Criteria)

- Linearity:
over range 1.0 – 100 µg/mL (UV).
- Recovery: 98.0% – 102.0% (Spike recovery in blank matrix).
- LOD/LOQ:
 - UV: LOD ~0.1 µg/mL.
 - MS/MS: LOD ~1.0 ng/mL.

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Peak Splitting	pH mismatch	Ensure Sample Diluent matches Initial Mobile Phase strength (10% B).
Pink/Brown Solution	Oxidation	Discard sample. Prepare fresh with higher Ascorbic Acid (0.2%). Use amber glassware.
Tailing Factor > 1.5	Silanol Interaction	Switch to "End-capped" column (e.g., Zorbax Eclipse Plus). Increase buffer strength.
Ghost Peak @ ~2 min	Ascorbic Acid	Ascorbic acid elutes early. Ensure it is resolved from the target analyte (Target RT ~ 6-8 min).

Part 7: References

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